

Preparing M8891 Stock Solutions for Preclinical Research

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the preparation of stock solutions of M8891 (CAS 1464842-09-8), a potent and reversible inhibitor of Methionine Aminopeptidase-2 (MetAP-2).[1][2][3][4] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in preclinical studies investigating the antiangiogenic and antitumoral activities of M8891.[1][5][6][7] This document outlines the necessary materials, step-by-step procedures for creating stock solutions for both in vitro and in vivo applications, and recommended storage conditions. Additionally, it summarizes the key chemical and biological properties of M8891 and provides a diagram of its mechanism of action.

Introduction

M8891 is an orally bioavailable small molecule that selectively inhibits MetAP-2, an enzyme crucial for the maturation of new proteins.[1][4][8] By inhibiting MetAP-2, M8891 impairs protein synthesis, which in turn suppresses the proliferation of endothelial cells, a key process in angiogenesis (the formation of new blood vessels).[1][5] Tumors rely on angiogenesis for growth and metastasis, making MetAP-2 an attractive target for cancer therapy.[3][5] Preclinical studies have demonstrated the antiangiogenic and antitumor efficacy of M8891, both as a monotherapy and in combination with other agents.[1][3][6] The protocols detailed below will guide researchers in preparing M8891 for laboratory use.



M8891: Chemical and Biological Properties

A summary of the key quantitative data for **M8891** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	385.37 g/mol	[9]
CAS Number	1464842-09-8	[2]
Purity	>98%	[9]
Appearance	Solid powder	[9]
IC ₅₀ (MetAP-2)	54 nM	[2]
K _i (MetAP-2)	4.33 nM	[2]
IC ₅₀ (MetAP-1)	>10 μM	[2]
IC50 (HUVEC proliferation)	20 nM	[2]

Experimental Protocols Preparing a 10 mM DMSO Stock Solution for In Vitro Use

This protocol is suitable for preparing a concentrated stock solution of **M8891** for use in cell-based assays.

Materials:

- M8891 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes



Procedure:

- Weighing: Accurately weigh out the desired amount of M8891 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.85 mg of M8891.
- Dissolution: Add the appropriate volume of DMSO to the **M8891** powder. For a 10 mM solution, add 1 mL of DMSO for every 3.85 mg of **M8891**.
- Mixing: Vortex the solution thoroughly until the M8891 is completely dissolved. Gentle
 warming or sonication can be used to aid dissolution if necessary.[10]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[2][10] Protect from light.[2][10]

Preparing a Dosing Solution for In Vivo Use

This protocol provides two options for formulating **M8891** for oral administration in animal models.

Materials:

- M8891 powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl) or Corn oil
- Sterile tubes
- Vortex mixer

Protocol Option 1: PEG300/Tween-80/Saline Formulation[2]



- Prepare a concentrated DMSO stock: Prepare a 20.8 mg/mL stock solution of M8891 in DMSO.
- Formulation: To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 400 μ L of PEG300.
- Mix thoroughly: Vortex the mixture until it is homogeneous.
- Add Tween-80: Add 50 μL of Tween-80 and mix again.
- Final dilution: Add 450 μL of saline to bring the final volume to 1 mL. The final concentration will be 2.08 mg/mL.
- Use: This formulation yields a clear solution.

Protocol Option 2: Corn Oil Formulation[2]

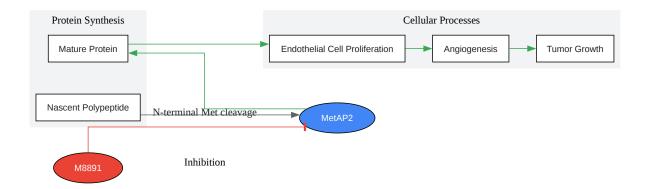
- Prepare a concentrated DMSO stock: Prepare a 20.8 mg/mL stock solution of M8891 in DMSO.
- Formulation: To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 900 μ L of corn oil.
- Mix thoroughly: Vortex the mixture until it is homogeneous. The final concentration will be 2.08 mg/mL.
- Use: This formulation also yields a clear solution.

Note on In Vivo Formulations: If the continuous dosing period exceeds half a month, the suitability of these protocols should be carefully considered.[2]

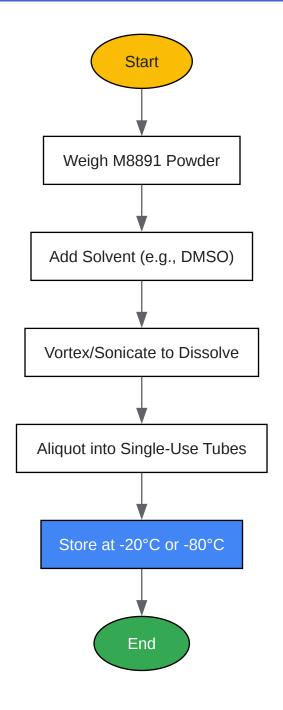
M8891 Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **M8891** and the workflow for preparing a stock solution.









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Methodological & Application





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